

Personal protective equipment for handling 3-Bromo-5-methoxypyridine

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Compound of Interest

Compound Name: 3-Bromo-5-methoxypyridine

Cat. No.: B189597

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Essential Safety and Handling Guide for 3-Bromo-5-methoxypyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Bromo-5-methoxypyridine** (CAS No: 50720-12-2). Adherence to these procedures is critical for ensuring personal safety, maintaining experimental integrity, and complying with regulatory standards.

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromo-5-methoxypyridine is classified as harmful if swallowed and can cause serious eye damage.^[1] Therefore, stringent adherence to PPE protocols is mandatory.

Required Personal Protective Equipment:

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards are required. A face shield should be worn over goggles, especially when handling larger quantities or when there is a significant risk of splashing.[2]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and follow proper removal techniques to avoid skin contact.
Respiratory Protection	Dust Mask	A dust mask of type N95 (US) or equivalent is necessary to prevent inhalation of the powder.[1] All weighing and transfers of solid material should be performed in a certified chemical fume hood.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully fastened. Ensure that street clothes are fully covered.

Quantitative Safety Data

The following table summarizes key quantitative safety and physical properties of **3-Bromo-5-methoxypyridine**.

Property	Value
Molecular Formula	C6H6BrNO[1]
Molecular Weight	188.02 g/mol [1]
Melting Point	31-35 °C[1]
Boiling Point	212.2 ± 20.0 °C at 760 mmHg[1]
Flash Point	82.1 ± 21.8 °C[1]
Hazard Codes	H302 (Harmful if swallowed), H318 (Causes serious eye damage)

Step-by-Step Handling and-Operational Plan

All operations should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[3][4]

Pre-Operational Checklist:

- **Verify Fume Hood Functionality:** Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- **Inspect PPE:** Check all PPE for defects, such as cracks in goggles or tears in gloves.
- **Locate Emergency Equipment:** Confirm the location and accessibility of the nearest eyewash station, safety shower, and fire extinguisher.
- **Prepare Spill Kit:** Have a spill kit with appropriate absorbent material (e.g., vermiculite or sand) readily available.

Chemical Handling Procedure:

- **Personal Protection:** Don all required PPE as specified in the table above before entering the handling area.
- **Weighing and Transfer:**

- Conduct all weighing and transfers of **3-Bromo-5-methoxypyridine** solid within a chemical fume hood to minimize inhalation risk.
- Use anti-static weighing paper or a container to prevent dispersal of the powder.
- Close the primary container tightly immediately after use.
- Solution Preparation:
 - When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
 - Ensure the vessel is appropriately sized and vented if an exothermic reaction is possible.
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling is complete, even if gloves were worn.^[4]
 - Clean and decontaminate the work area and any equipment used.

First Aid Measures

Immediate medical attention is crucial in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.^{[2][5][6]} Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.^{[2][5][6]} Seek medical attention if irritation develops or persists.
- Inhalation: Move the victim to fresh air.^{[2][5][6]} If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.^[2] Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.^[2]

Disposal Plan

All waste containing **3-Bromo-5-methoxypyridine** must be treated as hazardous waste.

Waste Segregation and Collection:

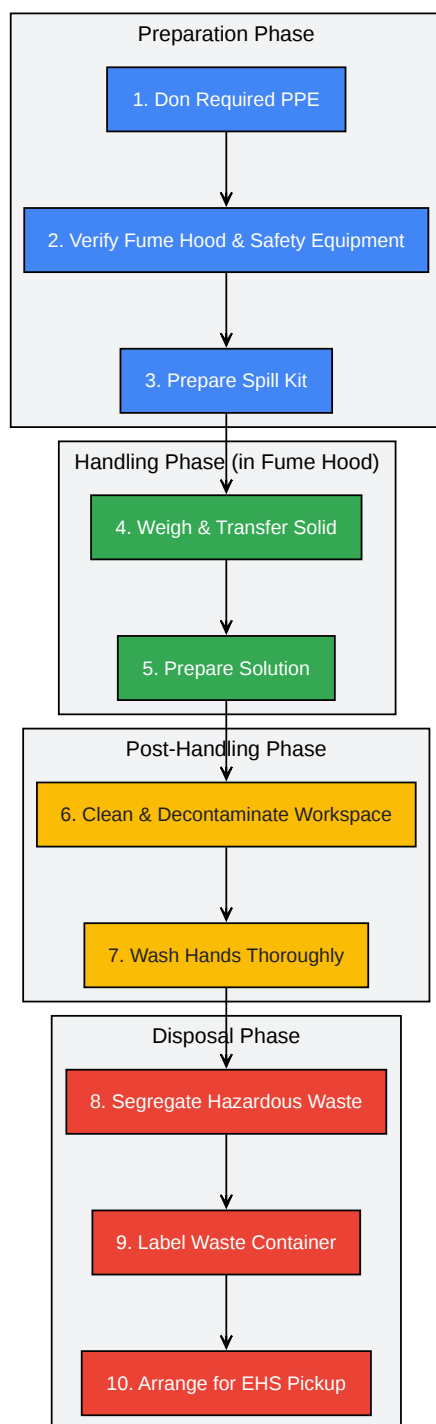
- Identify Waste Stream: **3-Bromo-5-methoxypyridine** is a halogenated organic compound and should be collected in a designated container for this waste stream.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name, and the associated hazards (e.g., Toxic, Irritant).
- Solid vs. Liquid Waste:
 - Solid Waste: Collect unused or contaminated solid material in a clearly labeled, sealed container.
 - Liquid Waste: Collect solutions in a compatible, leak-proof container. Do not mix with incompatible waste streams.

Final Disposal:

- Arrange for hazardous waste pickup through your institution's Environmental Health and Safety (EHS) department or a certified waste disposal contractor.
- Never dispose of **3-Bromo-5-methoxypyridine** down the drain or in regular trash.^[7]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **3-Bromo-5-methoxypyridine**, from preparation to disposal.



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Caption: Workflow for the safe handling of **3-Bromo-5-methoxypyridine**.

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